

# An In-depth Technical Guide to the Physical and Chemical Properties of Aclonifen

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## Compound of Interest

Compound Name: Aclonifen

Cat. No.: B195272

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## Introduction

**Aclonifen** is a diphenyl ether herbicide that has been utilized in agriculture since the 1980s for the pre-emergence control of a variety of grass and broad-leaved weeds.<sup>[1]</sup> Initially, its mode of action was thought to involve the inhibition of protoporphyrinogen oxidase (PPO) and interference with carotenoid biosynthesis.<sup>[1]</sup> However, more recent research has revealed a novel mode of action, identifying solanesyl diphosphate synthase (SPS) as its primary target, which also leads to the characteristic bleaching of foliage.<sup>[1]</sup> This technical guide provides a comprehensive overview of the physical and chemical properties of **Aclonifen**, detailed experimental protocols for their determination, and visualizations of key biological and experimental pathways.

## Physical and Chemical Properties

The physical and chemical properties of **Aclonifen** are summarized in the tables below, providing a consolidated resource for researchers.

### Table 1: General and Physicochemical Properties of Aclonifen

Property	Value	Reference(s)
IUPAC Name	2-chloro-6-nitro-3-phenoxyaniline	[1]
CAS Number	74070-46-5	[1]
Molecular Formula	C <sub>12</sub> H <sub>9</sub> ClN <sub>2</sub> O <sub>3</sub>	[1]
Molar Mass	264.67 g/mol	[1]
Physical State	Yellow powder or crystals	[2]
Melting Point	81.2 °C (178.2 °F; 354.3 K)	[1]
Density	1.46 g/cm <sup>3</sup>	[1]
Vapor Pressure	1.6 x 10 <sup>-5</sup> Pa at 20 °C	[3]
Water Solubility	1.4 mg/L at 20 °C	[1]
Log P (Octanol-Water Partition Coefficient)	4.37	[1]
pKa (Acidity Constant)	-3.15	[1]

**Table 2: Solubility of Aclonifen in Organic Solvents at 20°C**

Solvent	Solubility	Reference(s)
Acetone	>730 g/L	[2]
Dichloromethane	>800 g/L	[2]
Ethyl Acetate	>600 g/L	[2]
Acetonitrile	482 g/L	[2]
Toluene	442 g/L	[2]
Methanol	49.2 g/L	[2]
n-Hexane	4.8 g/L	[2]

**Table 3: Stability of Aclonifen**

Condition	Stability/Half-life (DT <sub>50</sub> )	Reference(s)
Hydrolysis	Stable at pH 5, 7, and 9	[3]
Aqueous Photolysis	DT <sub>50</sub> = 197 days	[4]
Soil (Field)	DT <sub>50</sub> = 80.4 days	[4]
Water/Sediment System	DT <sub>50</sub> = 14.5 days	[4]
Thermal Stability	Stable for 2 weeks at 54°C	[2]
Storage Stability	Expected to be stable for at least 2 years under normal conditions	[2]

## Experimental Protocols

The following are detailed methodologies for determining the key physical and chemical properties of **Aclonifen**, based on internationally recognized OECD guidelines.

### Determination of Melting Point (OECD Guideline 102)

Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state at atmospheric pressure. This method describes the capillary tube method.

Apparatus:

- Capillary tubes (one end sealed)
- Melting point apparatus with a heated block or bath
- Calibrated thermometer or temperature sensor

Procedure:

- Sample Preparation: A small amount of finely powdered, dry **Aclonifen** is introduced into a capillary tube to a height of 2-4 mm.

- **Apparatus Setup:** The capillary tube is placed in the melting point apparatus.
- **Heating:** The apparatus is heated at a steady rate. As the temperature approaches the expected melting point, the rate of heating is reduced to approximately 1°C per minute.
- **Observation:** The temperature at which the first signs of melting are observed and the temperature at which the last solid particle disappears are recorded. The melting range is reported.

## Determination of Water Solubility (OECD Guideline 105 - Flask Method)

**Principle:** This method determines the saturation mass concentration of a substance in water at a given temperature. The flask method is suitable for substances with a solubility greater than  $10^{-2}$  g/L.

**Apparatus:**

- Constant temperature water bath
- Glass flasks with stoppers
- Analytical balance
- Centrifuge or filtration apparatus
- Analytical instrument for quantification (e.g., HPLC-UV)

**Procedure:**

- **Equilibration:** An excess amount of **Aclonifen** is added to a flask containing purified water.
- **Shaking:** The flask is tightly stoppered and agitated in a constant temperature bath (e.g., 20°C) until equilibrium is reached. A preliminary test can determine the necessary equilibration time.
- **Phase Separation:** The mixture is centrifuged or filtered to separate the solid phase from the aqueous solution.

- Quantification: The concentration of **Aclonifen** in the clear aqueous phase is determined using a suitable analytical method, such as High-Performance Liquid Chromatography with UV detection.
- Replicates: The experiment is performed in triplicate.

## Determination of Vapor Pressure (OECD Guideline 104 - Gas Saturation Method)

Principle: A stream of an inert gas is passed over the substance at a rate slow enough to ensure saturation. The amount of substance transported by the gas is determined, and the vapor pressure is calculated.

Apparatus:

- Saturation column containing the test substance on an inert support
- Constant temperature bath
- Inert gas supply with flow control
- Trapping system (e.g., sorbent tubes)
- Analytical instrument for quantification (e.g., GC-MS)

Procedure:

- Sample Preparation: **Aclonifen** is coated onto an inert support material and packed into the saturation column.
- Saturation: A controlled flow of an inert gas (e.g., nitrogen) is passed through the column at a known temperature and flow rate.
- Trapping: The gas stream exiting the column is passed through a trapping system to collect the vaporized **Aclonifen**.
- Quantification: The amount of **Aclonifen** collected in the trap is quantified using a sensitive analytical technique like Gas Chromatography-Mass Spectrometry.

- Calculation: The vapor pressure is calculated from the amount of substance transported, the volume of gas passed, and the temperature.

## Determination of n-Octanol/Water Partition Coefficient (Log P) (OECD Guideline 107 - Shake Flask Method)

Principle: The partition coefficient (P) is the ratio of the equilibrium concentrations of a substance in a two-phase system of n-octanol and water. Log P is a measure of a substance's lipophilicity.

### Apparatus:

- Glass vessels with stoppers
- Mechanical shaker
- Centrifuge
- Analytical instruments for quantification (e.g., HPLC-UV)

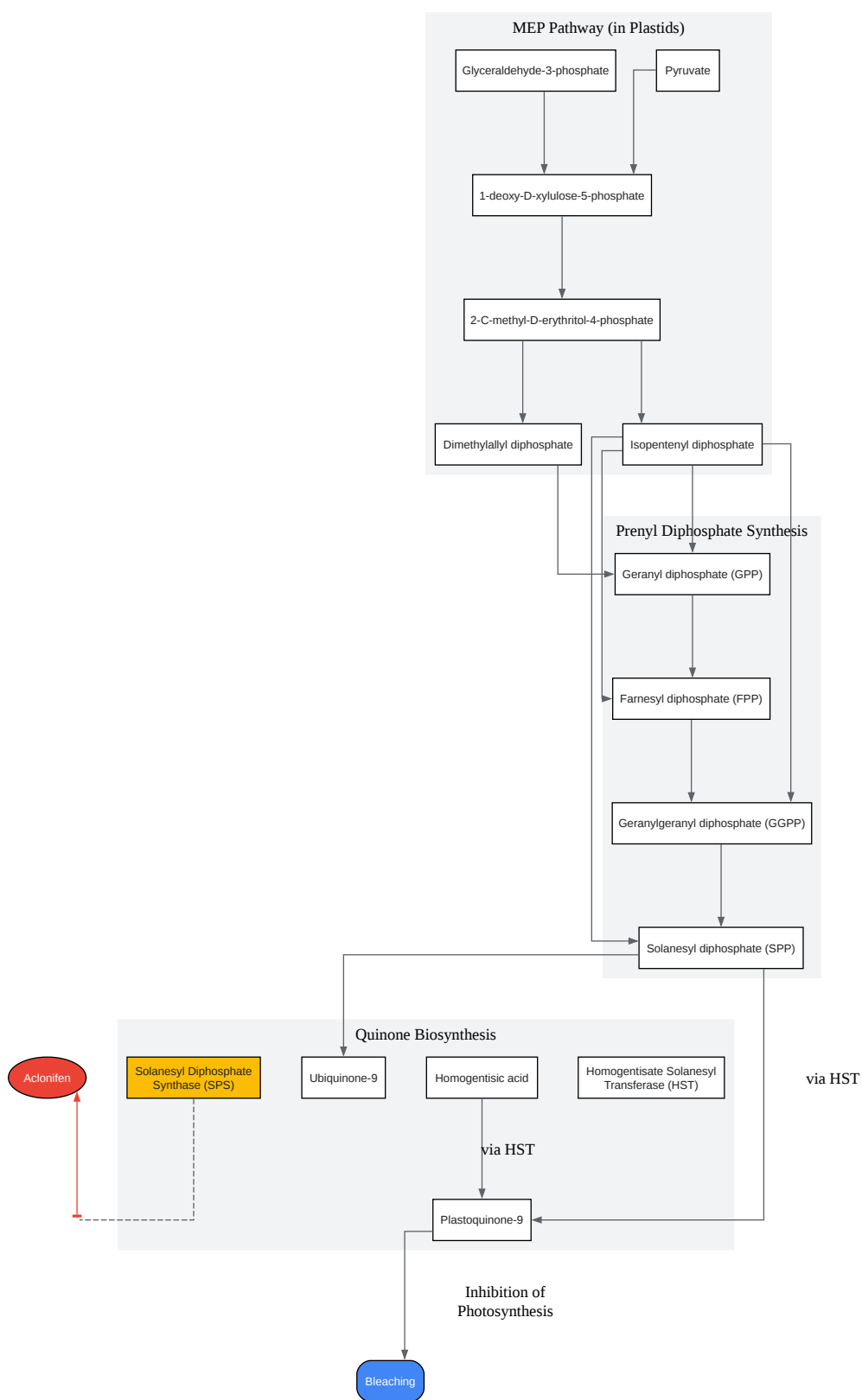
### Procedure:

- Preparation of Phases: n-Octanol and water are mutually saturated before the experiment.
- Partitioning: A small amount of **Aclonifen** is dissolved in either n-octanol or water. The two phases are then combined in a vessel in a defined volume ratio.
- Equilibration: The vessel is shaken at a constant temperature until equilibrium is reached.
- Phase Separation: The two phases are separated by centrifugation.
- Quantification: The concentration of **Aclonifen** in both the n-octanol and water phases is determined by a suitable analytical method.
- Calculation: The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the water phase. Log P is the base-10 logarithm of P.

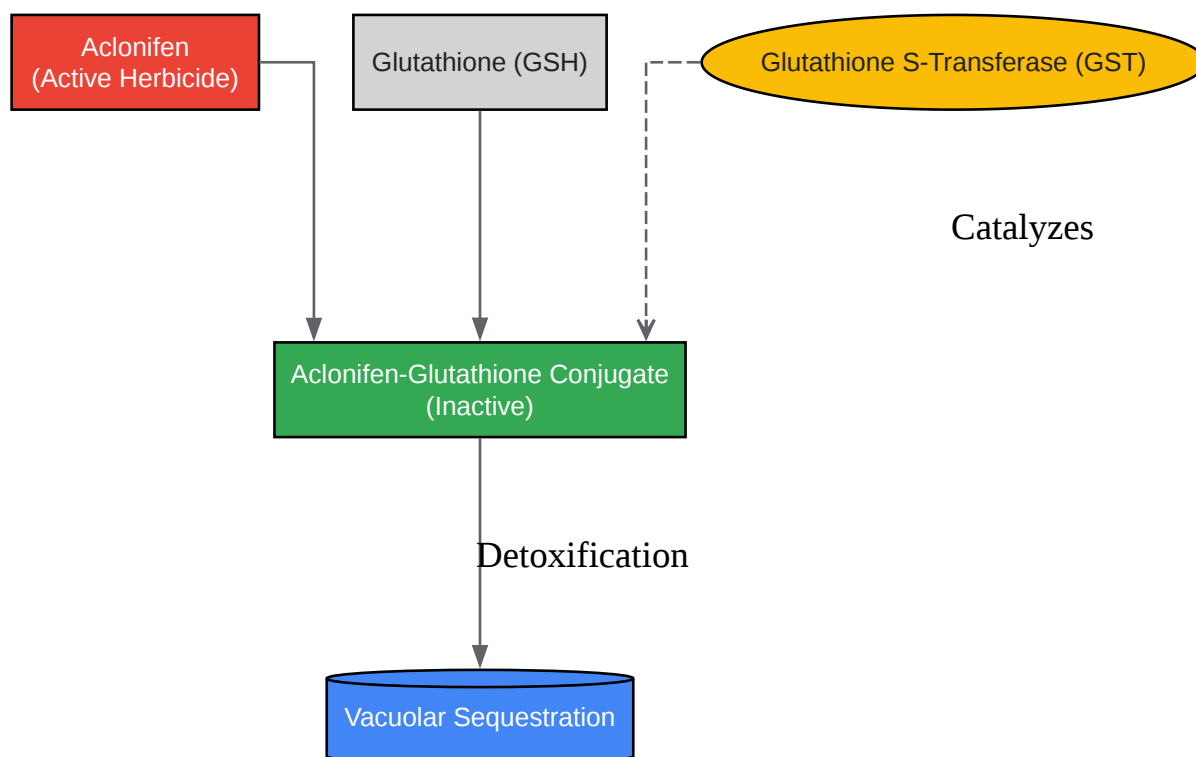
## Mandatory Visualizations

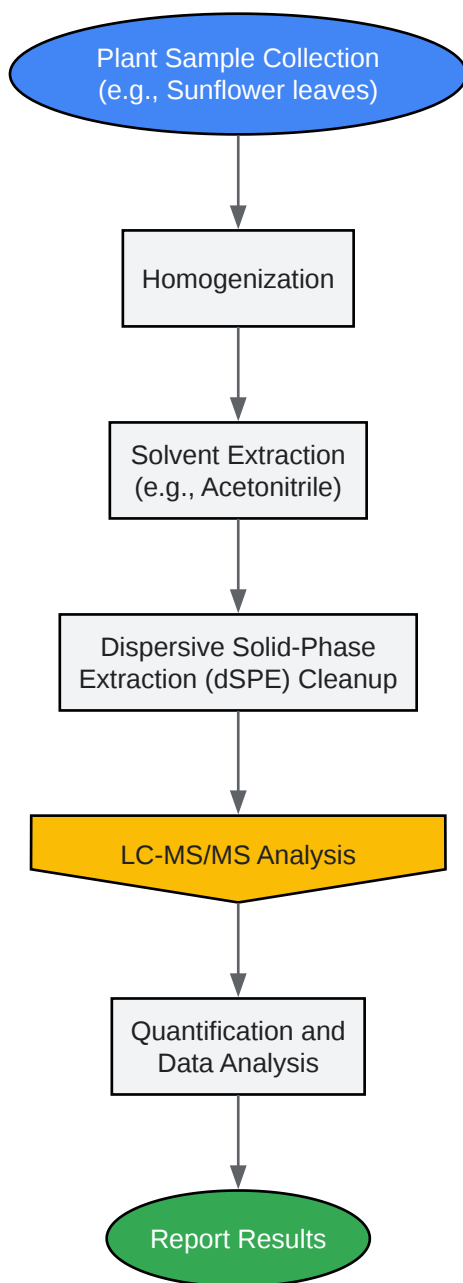
### Signaling and Metabolic Pathways

The herbicidal activity of **Aclonifen** is attributed to its inhibition of solanesyl diphosphate synthase (SPS), a key enzyme in the biosynthesis of plastoquinone and ubiquinone.









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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical and Chemical Properties of Aclonifen]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b195272#physical-and-chemical-properties-of-aclonifen]

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